

Kovats RI comparison 5-Methyl-2-heptene other octene isomers

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Compound Focus: 5-Methyl-2-heptene

CAS No.: 22487-87-2

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Comparison of Kovats Retention Indices for C₈H₁₆ Isomers

| Compound Name | Isomer Type | Molecular Formula | Molecular Weight | Min RI | Max RI | Typical RI Range | Active Phase (Column Type) | Temperature (°C) |
|------------------------|---------------------|--------------------------------|------------------|--------|--------|------------------|---|------------------|
| 5-Methyl-2-heptene [1] | Branched Alkene | C ₈ H ₁₆ | 112.2126 | 766.5 | 774.4 | 766 - 774 | Squalane (Capillary) | 30 - 100 |
| 1-Octene [2] [3] | Linear Alpha Alkene | C ₈ H ₁₆ | 112.2126 | 780.4 | 793.0 | 780 - 793 | Squalane, OV-101, DB-1 (Capillary/Packed) | 25 - 150 |

Experimental Methodologies Cited

The data in the table above was generated using established gas chromatography (GC) methods. Here are the details of the key experimental protocols:

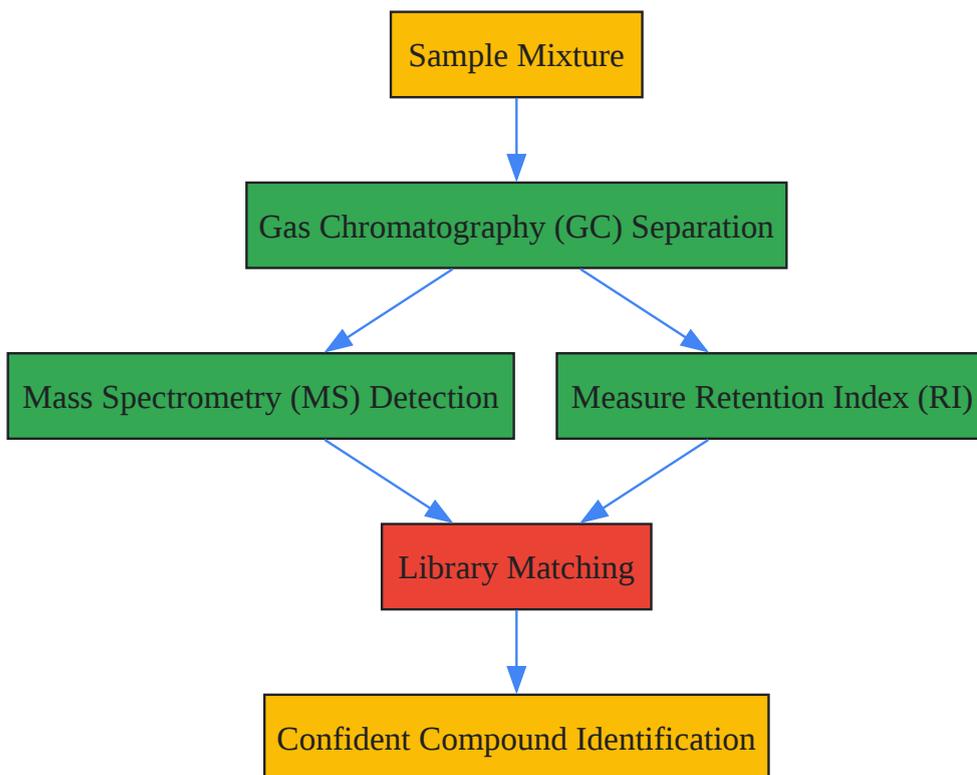
- For 5-Methyl-2-heptene:** The RI values were determined on **capillary columns** coated with **Squalane** as the stationary phase [1]. This is a classic non-polar phase used for fundamental RI measurements. The data was collected under **isothermal conditions**, meaning the oven temperature was held constant during the analysis, at temperatures ranging from 30°C to 100°C. Carrier gases included **H₂, He, and N₂** [1].
- For 1-Octene:** The extensive RI data comes from numerous studies using both **capillary and packed columns** [2] [3]. Common non-polar stationary phases include **Squalane, OV-101, Methyl Silicone, and DB-1**. Analyses were performed under isothermal conditions across a wide temperature range from 25°C to 150°C [2] [3].

It is crucial to note that RI values are **highly dependent on the exact experimental conditions**, including the specific stationary phase, column dimensions, and temperature. Therefore, direct comparisons are most reliable when the values are obtained under identical conditions.

Interpreting the Data and Its Applications

The difference in retention indices between these two isomers illustrates a fundamental principle in gas chromatography.

- **Separation of Isomers:** The data shows that **1-octene consistently has a higher Kovats RI than 5-methyl-2-heptene** across similar non-polar phases [1] [2] [3]. This means that under these analytical conditions, the linear alpha alkene (1-octene) is retained longer on the column than its branched isomer (**5-methyl-2-heptene**).
- **Compound Identification:** In practice, this RI difference allows analytical chemists to distinguish between these two compounds in a mixture. By comparing the RI of an unknown peak in a sample to known reference values, researchers can confidently identify these isomers. This is particularly powerful when combined with mass spectrometry (MS) data [4] [5].
- **Workflow in Analysis:** The following diagram outlines the general workflow for identifying compounds like these isomers using GC-MS and RI data.



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A Note on Modern RI Identification Tools

While traditional libraries are essential, a significant challenge is the limited availability of experimentally measured RI data for all known compounds [4]. To address this, modern **in silico** (computational) tools have been developed. For instance:

- **GCMS-ID:** This is a webserver that uses machine learning to predict both EI-MS spectra and Kovats RI values for millions of compounds [4]. Researchers can input their experimental MS data and/or RI measurements, and the tool matches them against its vast predicted library to suggest possible identities, which is invaluable for identifying compounds lacking experimental reference data [4].

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To cite this document: Smolecule. [Kovats RI comparison 5-Methyl-2-heptene other octene isomers]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b1949050#kovats-ri-comparison-5-methyl-2-heptene-other-octene-isomers>]

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